

# Tellurium-132 radiological health and safety data

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## Compound of Interest

Compound Name: Tellurium-132

Cat. No.: B1232548

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An In-depth Technical Guide to the Radiological Health and Safety of **Tellurium-132**

This guide provides a comprehensive overview of the radiological health and safety data for **Tellurium-132** ( $^{132}\text{Te}$ ), intended for researchers, scientists, and drug development professionals. It covers the physical and radiological properties of  $^{132}\text{Te}$ , dosimetric data, and safety guidelines for its handling and use.

## Physical and Radiological Characteristics

**Tellurium-132** is a radioactive isotope of tellurium that is a significant fission product. It is of particular interest in nuclear medicine as a generator for its daughter product, Iodine-132.

## Physical Data

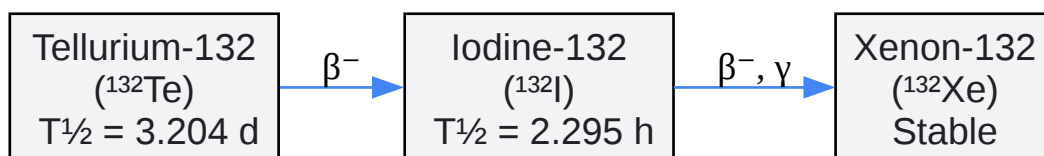
The fundamental physical properties of **Tellurium-132** are summarized in the table below.

Property	Value
Half-life	3.204 (13) days[1]
Atomic Mass	131.908547(4) u[1]
Decay Mode	Beta minus ( $\beta^-$ )[1]
Specific Activity	$1.15 \times 10^{16}$ Bq/g[1]

## Radiological Data

**Tellurium-132** decays via beta emission to Iodine-132 ( $^{132}\text{I}$ ), which in turn decays to stable Xenon-132 ( $^{132}\text{Xe}$ ). The decay of  $^{132}\text{Te}$  is accompanied by the emission of beta particles and gamma radiation.

The decay of **Tellurium-132** proceeds as follows:



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Caption: Decay chain of **Tellurium-132**.

The primary emissions from the decay of **Tellurium-132** are detailed below.

Radiation Type	Energy (keV)	Intensity (%)
Beta ( $\beta^-$ )	240 (Average)	100[2]
Gamma ( $\gamma$ )	49.72	Low
111.80	2.1	
228.327	100[3]	

Note: The decay of the daughter product, Iodine-132, results in a complex spectrum of higher energy gamma emissions.

## Dosimetry

Understanding the dosimetry of **Tellurium-132** is critical for assessing potential health risks and establishing safe handling procedures.

## Dose Coefficients

Dose coefficients relate the intake of a radionuclide to the resulting committed effective dose. The following table provides dose coefficients for different intake routes and chemical forms of

**Tellurium-132.**

Intake Route	Chemical Form (Type)	Committed Effective Dose Coefficient (Sv/Bq)
Inhalation (1 $\mu\text{m}$ AMAD)	F (Fast absorption)	$1.6 \times 10^{-8}$ <a href="#">[4]</a>
M (Moderate absorption)	$1.3 \times 10^{-8}$ <a href="#">[4]</a>	
Ingestion	F (Fast absorption)	$4.7 \times 10^{-10}$ <a href="#">[5]</a>

## Annual Limits on Intake (ALI) and Derived Air Concentrations (DAC)

The Annual Limit on Intake (ALI) is the activity of a radionuclide that, if taken into the body in a year, would lead to a committed effective dose equal to the annual dose limit for occupational exposure (typically 0.05 Sv). The Derived Air Concentration (DAC) is the concentration of a radionuclide in air that would result in an intake of one ALI by a reference worker in a working year.

Chemical Form (Type)	Inhalation ALI (Bq)	Oral Ingestion ALI (Bq)	DAC (Bq/m <sup>3</sup> )
D (Tellurium Oxides, Hydroxides, and Halides)	$7 \times 10^6$	$8 \times 10^6$	$3 \times 10^3$
W (Other Tellurium Compounds)	$8 \times 10^6$	-	$3 \times 10^3$

Source: Adapted from data for occupational exposure.

## Health and Safety

### Radiological Hazards

The primary radiological hazards associated with **Tellurium-132** are from internal exposure via inhalation or ingestion and external exposure from gamma radiation. The daughter product,

Iodine-132, has a short half-life and emits high-energy gamma rays, contributing significantly to the external dose rate.

## Occupational Exposure Limits

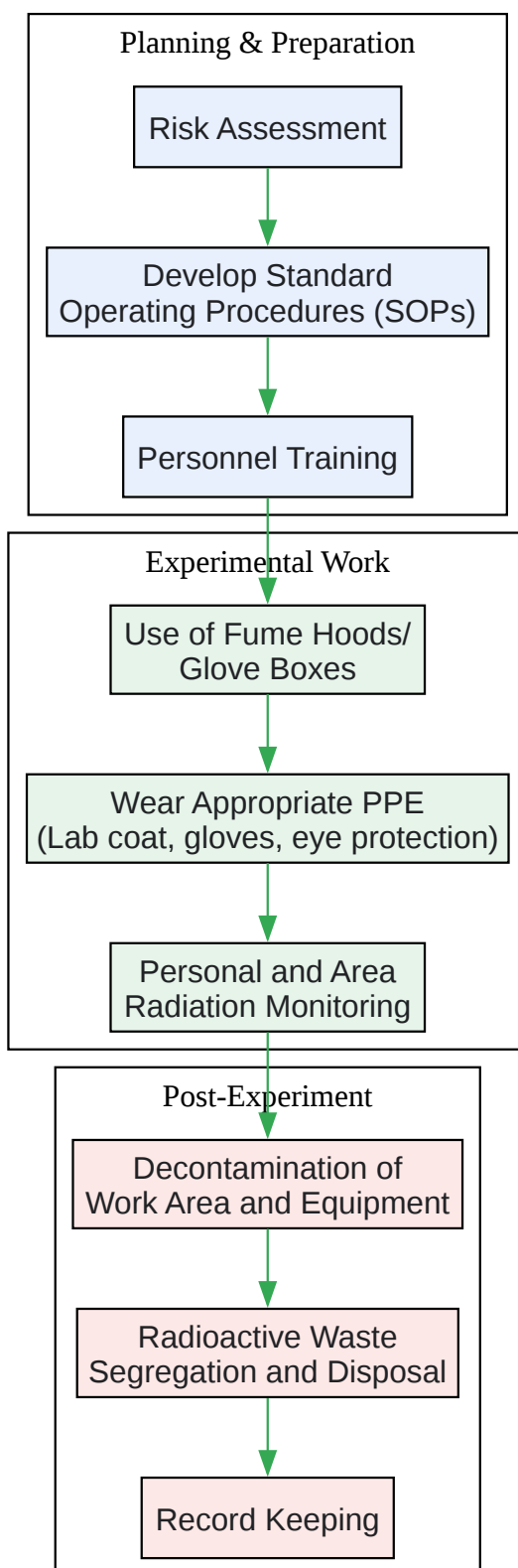
For tellurium compounds in general, the following occupational exposure limits have been established:

Organization	Limit (TWA for an 8-hour workday)
OSHA (PEL)	0.1 mg/m <sup>3</sup>
NIOSH (REL)	0.1 mg/m <sup>3</sup>
ACGIH (TLV)	0.1 mg/m <sup>3</sup>

Note: These limits are for the chemical toxicity of tellurium and do not account for the radiological hazard of <sup>132</sup>Te.

## Safe Handling and Control Measures

A general workflow for ensuring radiological safety when working with unsealed radioactive sources like **Tellurium-132** is outlined below.



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Caption: General workflow for radiological safety.

## Experimental Protocols

Detailed experimental protocols for the determination of the health and safety data presented in this guide are often specific to the study and the regulatory framework under which they were conducted. The following provides a general overview of the methodologies that would be employed.

### Determination of Biological Half-life

The biological half-life of **Tellurium-132** would be determined through in vivo studies in animal models.

- **Administration:** A known quantity of  $^{132}\text{Te}$ , in a relevant chemical form, is administered to the animal subjects, typically via inhalation or injection.
- **Bioassay:** At regular intervals, biological samples (e.g., urine, feces, blood, and specific tissues) are collected.
- **Measurement:** The activity of  $^{132}\text{Te}$  in the samples is measured using a calibrated radiation detector system (e.g., a gamma spectrometer).
- **Data Analysis:** The effective half-life is determined from the decline in activity over time. The biological half-life is then calculated using the following relationship:

$$1/T_{\text{effective}} = 1/T_{\text{biological}} + 1/T_{\text{physical}}$$

### Dosimetry Calculations

The dose coefficients provided in this guide are typically derived from biokinetic models recommended by the International Commission on Radiological Protection (ICRP).

- **Model Selection:** An appropriate biokinetic model for tellurium is selected. This model describes the uptake, distribution, and retention of the radionuclide in various organs and tissues of the body.
- **Parameterization:** The model is parameterized using data from human and animal studies, including fractional absorption from the gastrointestinal and respiratory tracts, and rates of transfer between different biological compartments.

- **Dose Calculation:** The number of nuclear transformations occurring in each source organ over a 50-year period (for adults) is calculated. These values are then combined with the specific absorbed fractions of energy for the target organs to determine the committed equivalent dose to each organ and the committed effective dose.

## Conclusion

**Tellurium-132** is a radionuclide with a moderate half-life and a complex decay scheme that includes a short-lived, gamma-emitting daughter product. A thorough understanding of its radiological properties, dosimetry, and adherence to strict safety protocols are essential for its safe use in research and drug development. The data and guidelines presented in this technical guide provide a foundation for establishing a robust radiation safety program for work involving **Tellurium-132**.

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